

Solubility Profile of 1-Benzofuran-2-ylmethanol: A Technical Guide

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Compound of Interest

Compound Name: *1-Benzofuran-2-ylmethanol*

Cat. No.: *B1272951*

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This technical guide provides an in-depth overview of the solubility characteristics of **1-Benzofuran-2-ylmethanol**. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on the predicted solubility based on the compound's molecular structure and outlines a detailed experimental protocol for its precise determination.

Predicted Solubility of 1-Benzofuran-2-ylmethanol

1-Benzofuran-2-ylmethanol possesses both polar and non-polar characteristics, which dictates its solubility in various solvents. The presence of the hydroxyl (-OH) group allows for hydrogen bonding with polar solvents. The benzofuran ring, being aromatic and largely non-polar, contributes to its solubility in organic solvents.

Based on the principle of "like dissolves like," the following qualitative solubility profile is anticipated:

- Polar Protic Solvents (e.g., Water, Ethanol, Methanol): The hydroxyl group suggests that **1-Benzofuran-2-ylmethanol** should exhibit some solubility in polar protic solvents. It is expected to be sparingly soluble in water and more soluble in alcohols like ethanol and methanol, where it can engage in hydrogen bonding.
- Polar Aprotic Solvents (e.g., DMSO, DMF, Acetonitrile): Good solubility is predicted in polar aprotic solvents due to dipole-dipole interactions.

- Non-polar Solvents (e.g., Hexane, Toluene): The non-polar benzofuran moiety suggests some solubility in non-polar solvents, although the polar hydroxyl group may limit extensive miscibility.

Quantitative Solubility Data

A comprehensive search of scientific databases and literature did not yield specific quantitative solubility data for **1-Benzofuran-2-ylmethanol** in various solvents. To obtain precise solubility values (e.g., in mg/mL or mol/L), experimental determination is necessary. The following section details a standard protocol for this purpose.

Table 1: Experimentally Determined Solubility of **1-Benzofuran-2-ylmethanol** (Hypothetical Data)

Solvent	Temperature (°C)	Solubility (mg/mL)	Method
Water	25	To be determined	Shake-Flask Method
Ethanol	25	To be determined	Shake-Flask Method
Methanol	25	To be determined	Shake-Flask Method
Dimethyl Sulfoxide (DMSO)	25	To be determined	Shake-Flask Method
Acetonitrile	25	To be determined	Shake-Flask Method
Dichloromethane	25	To be determined	Shake-Flask Method
Hexane	25	To be determined	Shake-Flask Method

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic solubility of a compound.

3.1. Materials

- **1-Benzofuran-2-ylmethanol** (solid form)
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

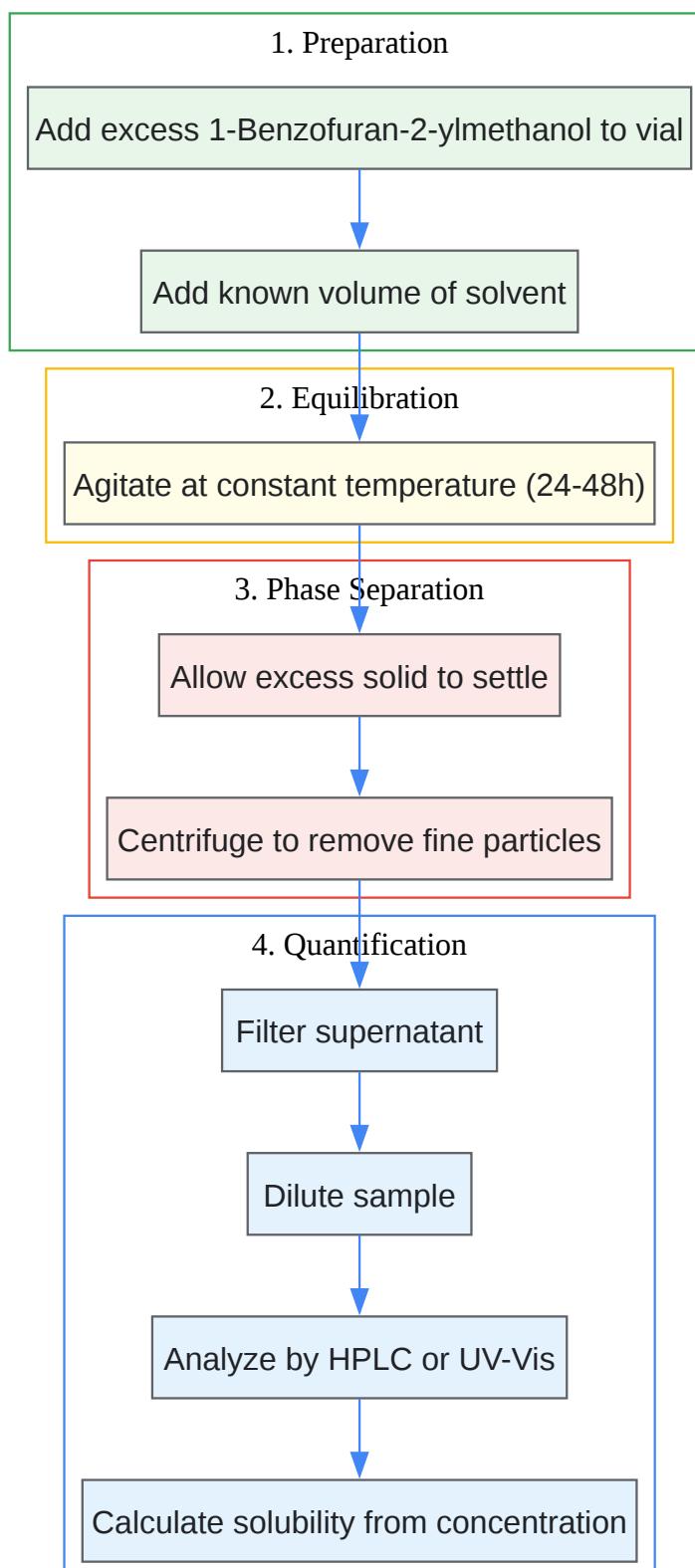
3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **1-Benzofuran-2-ylmethanol** to a glass vial. The excess solid should be visually apparent.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath on an orbital shaker.
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved compound.

- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
 - To ensure complete removal of undissolved solids, centrifuge the vials at a high speed.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is crucial to remove any remaining solid particles.
 - Accurately dilute the filtered solution with the same solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometric method to determine the concentration of **1-Benzofuran-2-ylmethanol**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the sample.
- Calculation:
 - Calculate the solubility by multiplying the measured concentration of the diluted sample by the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **1-Benzofuran-2-ylmethanol**.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

- To cite this document: BenchChem. [Solubility Profile of 1-Benzofuran-2-ylmethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1272951#solubility-of-1-benzofuran-2-ylmethanol-in-different-solvents\]](https://www.benchchem.com/product/b1272951#solubility-of-1-benzofuran-2-ylmethanol-in-different-solvents)

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